

Introduction: The Unique Architecture of 1-Vinylsilatrane

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Compound of Interest

Compound Name: 1-Vinylsilatrane

CAS No.: 2097-18-9

Cat. No.: B1581901

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1-Vinylsilatrane, systematically named 1-ethenyl-2,8,9-trioxa-5-aza-1-silabicyclo[3.3.3]undecane, is a unique organosilicon compound characterized by a hypervalent silicon atom within a rigid, cage-like structure.^[1] This structure consists of a silicon atom bonded to a vinyl group and coordinated intramolecularly with a nitrogen atom through three ether linkages derived from triethanolamine. This transannular dative bond between the nitrogen and silicon atoms significantly influences the molecule's electronic properties and reactivity, making it a versatile and valuable building block in organic synthesis, materials science, and polymer chemistry.^{[1][2]} Unlike many conventional silicon compounds, the silatrane cage offers enhanced stability, particularly towards hydrolysis, while the vinyl group provides a reactive handle for a wide array of chemical transformations.^[2]

This guide offers a comprehensive exploration of the chemical properties, reactivity, and synthetic applications of **1-vinylsilatrane**, tailored for researchers and professionals in chemistry and drug development.

Physicochemical and Spectroscopic Properties

The distinct structural features of **1-vinylsilatrane** give rise to its specific physical and chemical properties. It is a solid at room temperature with a relatively high melting point for a molecule of its size, a consequence of its rigid, cage-like structure.

Quantitative Data Summary

Property	Value	Reference
CAS Number	2097-18-9	[1][3]
Molecular Formula	C ₈ H ₁₅ NO ₃ Si	[1][3]
Molecular Weight	201.3 g/mol	[1][3]
Melting Point	163 °C	[1][3]
Boiling Point	>110 °C	[1][3]
Density	~1.11 g/cm ³	[1][3]
Flash Point	>110 °C	[1][3]

Spectroscopic Characterization

Spectroscopic methods are essential for confirming the structure and purity of **1-vinylsilatrane**.

- **Infrared (IR) Spectroscopy:** IR spectroscopy is a powerful tool for identifying functional groups.[4][5] In **1-vinylsilatrane**, characteristic absorption bands would correspond to the C=C stretching of the vinyl group (typically around 1600 cm⁻¹), C-H stretches of the vinyl and alkyl groups, and strong Si-O-C stretches associated with the silatrane cage.[4] The unique cage structure influences the vibrational frequencies, providing a distinct spectral fingerprint.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H and ¹³C NMR spectroscopy provide detailed information about the molecular framework.[5][6] The ¹H NMR spectrum will show characteristic signals for the vinyl protons with distinct coupling patterns, as well as signals for the two sets of methylene protons (-NCH₂- and -OCH₂-) in the triethanolamine backbone.[7] The symmetry of the molecule simplifies the spectrum of the cage protons. ¹³C NMR complements this by showing distinct resonances for the vinyl carbons and the carbons of the silatrane cage. ²⁹Si NMR would show a chemical shift indicative of a pentacoordinate, hypervalent silicon atom.

Core Reactivity and Mechanistic Pathways

The reactivity of **1-vinylsilatrane** is dichotomous, driven by the vinyl group and the silatrane core. The vinyl group serves as a substrate for addition and coupling reactions, while the silatrane cage imparts stability and influences the electronic nature of the silicon-carbon bond.

Polymerization Reactions

The vinyl moiety is a classic functional group for polymerization. **1-vinylsilatrane** can undergo polymerization to form polysiloxanes with pendant silatrane cages, which can be used to create hybrid organic-inorganic materials.

- Mechanism: Polymerization can be initiated through various mechanisms, including radical and anionic pathways.[8] In a typical radical polymerization, an initiator generates a radical that adds to the vinyl group of the silatrane monomer. The resulting radical then propagates by adding to subsequent monomers, forming a polymer chain.[9]
- Causality: The choice of initiator and reaction conditions determines the kinetics and the properties of the resulting polymer, such as molecular weight and polydispersity.[8] Living polymerization techniques can be employed to create well-defined block copolymers, allowing for precise control over the material's architecture.[10]

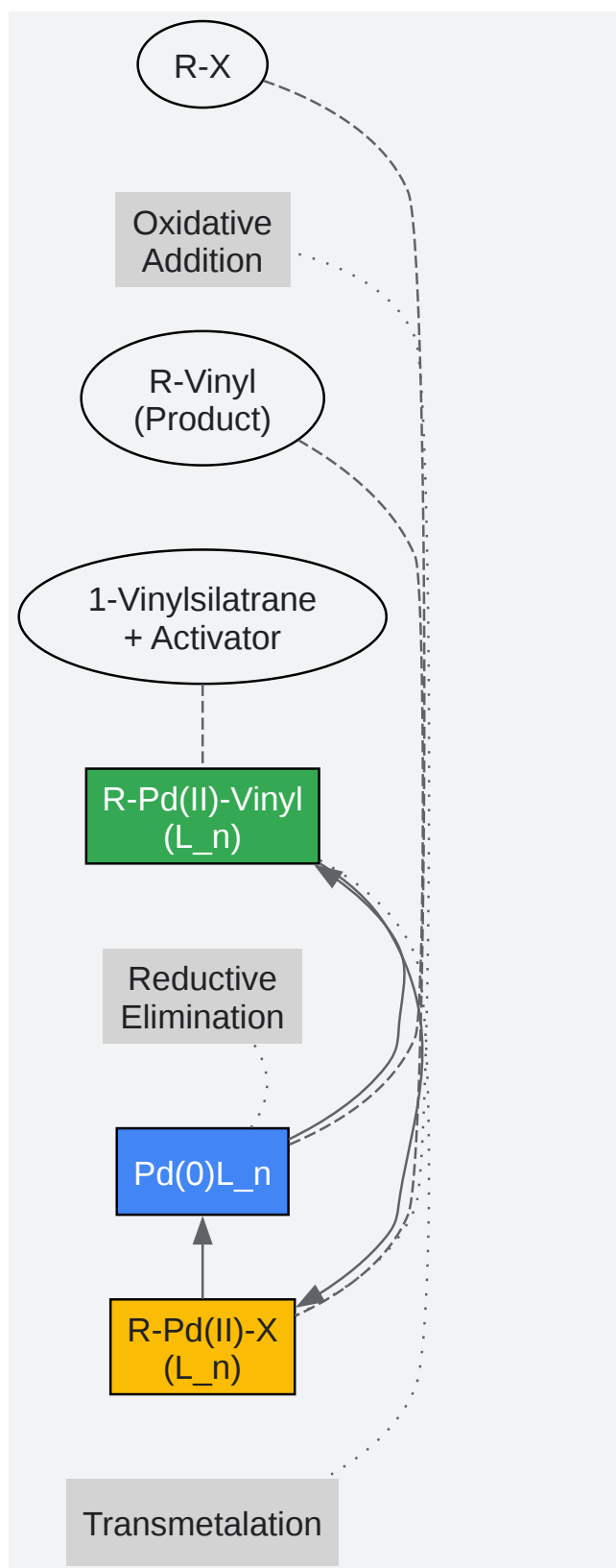
Cross-Coupling Reactions

1-Vinylsilatrane is an excellent vinylating agent in palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling. This allows for the formation of C(sp²)-C(sp²) bonds, a cornerstone of modern organic synthesis for creating complex molecules, including pharmaceuticals.[11][12]

- Mechanism: The general catalytic cycle involves three key steps: oxidative addition, transmetalation, and reductive elimination.[13]
 - Oxidative Addition: A low-valent palladium catalyst (Pd(0)) inserts into an aryl or vinyl halide/triflate bond.
 - Transmetalation: The silatrane's vinyl group is transferred from silicon to the palladium center. This step is often facilitated by an activator, such as a fluoride source, which forms

a hypervalent silicate intermediate, making the vinyl group more nucleophilic and facilitating its transfer.

- Reductive Elimination: The two organic fragments (the vinyl group from the silatrane and the group from the halide) couple, forming the new C-C bond and regenerating the Pd(0) catalyst.
- Expertise Insight: The silatrane group is advantageous over other organosilicon reagents (e.g., vinyltrimethoxysilane) because the intramolecular N → Si coordination enhances the nucleophilicity of the Si-C bond, often allowing the reaction to proceed under milder conditions.



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Caption: Simplified catalytic cycle for a Suzuki-type cross-coupling reaction.

Other Key Reactions

1-Vinylsilatrane participates in several other important transformations:

- **Hydrolysis:** While more stable than typical alkoxysilanes, the silatrane cage can be hydrolyzed under acidic or strongly basic conditions to yield vinylsilanetriol and triethanolamine. This controlled hydrolysis can be useful for forming siloxane networks or surface modifications.
- **Cycloadditions:** The electron-rich vinyl group can act as a dienophile in Diels-Alder reactions or participate in other cycloaddition processes, providing a route to complex cyclic and polycyclic organosilicon structures.[\[1\]](#)
- **Hydrofunctionalization:** This reaction involves the addition of a functional group across the double bond, enhancing the molecule's utility as a synthetic intermediate.[\[1\]](#)

Synthesis of 1-Vinylsilatrane

The most common synthesis of **1-vinylsilatrane** involves the transesterification reaction between a vinyltrialkoxysilane (e.g., vinyltriethoxysilane) and triethanolamine. Modern protocols have focused on developing more sustainable, solvent-free methods.

Experimental Protocol: Organocatalytic Solvent-Free Synthesis

This protocol is based on an efficient, green chemistry approach using an organocatalyst.[\[2\]](#)
[\[14\]](#)

Materials:

- Vinyltriethoxysilane (VTES)
- Triethanolamine (TEOA)
- 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU) as catalyst
- Hexane (for washing)

Procedure:

- **Reactant Charging:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine triethanolamine and vinyltriethoxysilane in a 1:1 molar ratio.
- **Catalyst Addition:** Add the organocatalyst DBU (typically 1-5 mol%) to the mixture.
- **Reaction:** Stir the mixture at room temperature. The reaction is often exothermic. The formation of the solid product (**1-vinylsilatrane**) should be observed as the reaction proceeds. For some substrates, gentle heating (e.g., to 60 °C) may be required to ensure full conversion.^[14]
- **Monitoring:** The reaction can be monitored by observing the precipitation of the product. The disappearance of starting materials can be confirmed by techniques like ¹H NMR.
- **Isolation:** Once the reaction is complete, the solid product is typically isolated by filtration.
- **Purification:** The crude product is washed with a non-polar solvent like hexane to remove any unreacted starting materials and the catalyst.
- **Drying:** The purified **1-vinylsilatrane** is dried under vacuum to yield a white crystalline solid.
- **Solvent/Catalyst Recovery:** The ethanol byproduct and hexane wash can be recovered via distillation for reuse, enhancing the sustainability of the process.^[14]

Self-Validation: The purity of the final product should be confirmed by melting point analysis and spectroscopic methods (NMR, IR). The yield should be calculated based on the limiting reagent. This protocol is self-validating as the high purity and yield of the crystalline product confirm the efficacy of the catalytic, solvent-free approach.

Applications in Research and Development

The unique reactivity of **1-vinylsilatrane** makes it a valuable tool for scientists and drug development professionals.

- **Materials Science:** It is used as a coupling agent to improve adhesion between organic polymers and inorganic substrates (like glass fibers).^[2] The polymers derived from it have applications in coatings, adhesives, and hybrid materials.

- Organic Synthesis: As demonstrated, its role in cross-coupling reactions is crucial for building complex molecular architectures found in many biologically active compounds and pharmaceuticals.[1][15][16]
- Drug Delivery: The silatrane scaffold itself has been explored for its biological properties. Its derivatives can be incorporated into larger molecules to modify properties like solubility, bioavailability, or to act as part of a targeted drug delivery system.[17][18]

Safety and Handling

1-Vinylsilatrane should be handled with appropriate safety precautions.

- Hazards: It is listed with risk statements 36/37/38, indicating it may be irritating to the eyes, respiratory system, and skin.[1][3]
- Precautions:
 - Work in a well-ventilated fume hood.
 - Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[19]
 - Avoid inhalation of dust and contact with skin and eyes.
 - Store in a cool, dry place away from moisture, as it can slowly hydrolyze.

Conclusion

1-Vinylsilatrane stands out as a powerful and versatile reagent in modern chemistry. Its unique cage structure provides enhanced stability, while the reactive vinyl handle allows for a broad range of transformations, from polymerization to sophisticated cross-coupling reactions. For researchers in materials science and drug discovery, understanding the fundamental chemical properties and reactivity of **1-vinylsilatrane** is key to unlocking its full potential in creating novel materials and complex molecular entities.

References

- **1-VINYLSILATRANE** - LookChem. LookChem. [[Link](#)]

- Hydrolytic Stability of Hydrazones and Oximes - PMC - NIH. National Institutes of Health. [\[Link\]](#)
- Chemistry, Biosynthesis and Pharmacology of Viniferin: Potential Resveratrol-Derived Molecules for New Drug Discovery, Development and Therapy - PubMed. National Center for Biotechnology Information. [\[Link\]](#)
- UV-vis, IR and ¹H NMR spectroscopic studies of some mono- and bis-azo-compounds based on 2,7-dihydroxynaphthalene and aniline derivatives - PubMed. National Center for Biotechnology Information. [\[Link\]](#)
- Reactions and Mechanisms - Master Organic Chemistry. Master Organic Chemistry. [\[Link\]](#)
- Anionic Vinyl Polymerization. Wiley Online Library. [\[Link\]](#)
- Living polymerization of naturally renewable butyrolactone-based vinylidenes mediated by a frustrated Lewis pair - Polymer Chemistry (RSC Publishing). Royal Society of Chemistry. [\[Link\]](#)
- Synthesis and clinical application of new drugs approved by FDA in 2022 - PubMed Central. National Center for Biotechnology Information. [\[Link\]](#)
- Chapter 6 Chemical Reactivity and Mechanisms Lesson 1 - YouTube. YouTube. [\[Link\]](#)
- Deaminative vinylation and arylation cross-coupling reactions - UDSpace - University of Delaware. University of Delaware. [\[Link\]](#)
- Safety Data Sheet: Poly(vinylamine) hydrochloride - Chemos GmbH&Co.KG. Chemos GmbH & Co. KG. [\[Link\]](#)
- Solvent-Free and Efficient Synthesis of Silatranes via an Organocatalytic Protocol under Mild Conditions | ACS Sustainable Chemistry & Engineering. American Chemical Society. [\[Link\]](#)
- CHEM 344/345 – Spectroscopy and Spectrometry in Organic Chemistry. University of Wisconsin-Madison. [\[Link\]](#)

- Solvent-Free and Efficient Synthesis of Silatranes via an Organocatalytic Protocol under Mild Conditions - PubMed Central. National Center for Biotechnology Information. [\[Link\]](#)
- Organic Chemistry - Reaction Mechanisms - Addition, Elimination, Substitution, & Rearrangement - YouTube. YouTube. [\[Link\]](#)
- Potential Pharmaceutical Applications of a New Beta Cyclodextrin Derivative. ResearchGate. [\[Link\]](#)
- One-shot radical polymerization of vinyl monomers with different reactivity accompanying spontaneous delay of polymerization for the synthesis of double-network hydrogels - ResearchGate. ResearchGate. [\[Link\]](#)
- Chemical Reactivity - MSU chemistry. Michigan State University. [\[Link\]](#)
- IR spectroscopy: from experimental spectra to high-resolution structural analysis by integrating simulations and machine learnin - bioRxiv. bioRxiv. [\[Link\]](#)
- Synthetic Routes and Clinical Application of Representative Small-Molecule EGFR Inhibitors for Cancer Therapy - MDPI. MDPI. [\[Link\]](#)
- Cross-Coupling Reactions | NROChemistry. NROChemistry. [\[Link\]](#)
- Vinylsilane synthesis - Organic Chemistry Portal. Organic Chemistry Portal. [\[Link\]](#)
- CROSS-COUPLING reactions - everything YOU need to know! (Full Introduction + overview). YouTube. [\[Link\]](#)
- Cyclodextrin Complexed Lipid Nanoparticles of Irbesartan for Oral Applications: Design, Development, and In Vitro Characterization - PubMed Central. National Center for Biotechnology Information. [\[Link\]](#)
- Catalytic vinylogous cross-coupling reactions of rhenium vinylcarbenoids - PMC - NIH. National Institutes of Health. [\[Link\]](#)
- IR and NMR spectroscopy | PPTX - Slideshare. Slideshare. [\[Link\]](#)
- Metal-Catalyzed Cross-Coupling Reactions - ChemTalk. ChemTalk. [\[Link\]](#)

- Chapter 13 Spectroscopy NMR, IR, MS, UV-Vis. University of Missouri-St. Louis. [\[Link\]](#)

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Sources

- 1. Cas 2097-18-9,1-VINYLSILATRANE | lookchem [\[lookchem.com\]](#)
- 2. Solvent-Free and Efficient Synthesis of Silatranes via an Organocatalytic Protocol under Mild Conditions - PMC [\[pmc.ncbi.nlm.nih.gov\]](#)
- 3. 1-VINYLSILATRANE | 2097-18-9 [\[chemicalbook.com\]](#)
- 4. [www2.chem.wisc.edu](#) [\[www2.chem.wisc.edu\]](#)
- 5. IR and NMR spectroscopy | PPTX [\[slideshare.net\]](#)
- 6. UV-vis, IR and ¹H NMR spectroscopic studies of some mono- and bis-azo-compounds based on 2,7-dihydroxynaphthalene and aniline derivatives - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](#)
- 7. [lehigh.edu](#) [\[lehigh.edu\]](#)
- 8. [chemie.uni-bayreuth.de](#) [\[chemie.uni-bayreuth.de\]](#)
- 9. [researchgate.net](#) [\[researchgate.net\]](#)
- 10. Living polymerization of naturally renewable butyrolactone-based vinylidenes mediated by a frustrated Lewis pair - Polymer Chemistry (RSC Publishing) [\[pubs.rsc.org\]](#)
- 11. Cross-Coupling Reactions | NROChemistry [\[nrochemistry.com\]](#)
- 12. Metal-Catalyzed Cross-Coupling Reactions | ChemTalk [\[chemistrytalk.org\]](#)
- 13. [m.youtube.com](#) [\[m.youtube.com\]](#)
- 14. [pubs.acs.org](#) [\[pubs.acs.org\]](#)
- 15. Chemistry, Biosynthesis and Pharmacology of Viniferin: Potential Resveratrol-Derived Molecules for New Drug Discovery, Development and Therapy - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](#)
- 16. Synthesis and clinical application of new drugs approved by FDA in 2022 - PMC [\[pmc.ncbi.nlm.nih.gov\]](#)

- [17. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [18. Cyclodextrin Complexed Lipid Nanoparticles of Irbesartan for Oral Applications: Design, Development, and In Vitro Characterization - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36111111/)
- [19. chemos.de \[chemos.de\]](https://chemos.de)
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